

Personal protective equipment for handling (S)-(1-Methylpiperidin-2-yl)methanol

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Compound of Interest

Compound Name: (S)-(1-Methylpiperidin-2-yl)methanol

Cat. No.: B186039

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Essential Safety and Handling Guide for (S)-(1-Methylpiperidin-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **(S)-(1-Methylpiperidin-2-yl)methanol** (CAS No: 20845-34-5). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks associated with this corrosive and combustible compound.

Hazard Identification and Physical Properties

(S)-(1-Methylpiperidin-2-yl)methanol is classified as a combustible liquid that is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2]} It is imperative to handle this chemical with appropriate engineering controls and personal protective equipment.

Property	Value	Source
Physical State	Liquid	[1]
Appearance	Brown	[1]
Odor	Odorless	[1]
Boiling Point	138 °C (280 °F)	[2]
Density	0.903 g/mL at 25 °C (77 °F)	[2]
Molecular Formula	C7H15NO	[3]
Molecular Weight	129.20 g/mol	[3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **(S)-(1-Methylpiperidin-2-yl)methanol** to prevent contact and exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Goggles or a face shield (European standard - EN 166). [4]	Protects against splashes that can cause severe eye damage.[1][2]
Hand Protection	Protective gloves. Inspect gloves for permeability and breakthrough time before use. [1][4]	Prevents skin contact which can lead to severe burns.[1][2]
Skin and Body Protection	Long-sleeved clothing and flame-retardant antistatic protective clothing.[2][4]	Protects skin from accidental splashes and addresses the combustible nature of the chemical.[1]
Respiratory Protection	Use a suitable respirator in areas with insufficient ventilation or when facing concentrations above the exposure limit.[4][5]	Prevents inhalation of harmful vapors or mists.[6]

Always ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[1][5]

Operational and Disposal Plans

Handling and Storage Procedures

Safe Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][7]
- Avoid breathing mist, vapors, or spray.[1][6]
- Do not get the substance in your eyes, on your skin, or on your clothing.[1]
- Ground and bond containers and receiving equipment to prevent static discharge.[2] Use only non-sparking tools.[2]

- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[1][2] No smoking.[1]
- Do not eat, drink, or smoke when using this product.[1][7]
- Wash hands thoroughly after handling.[1][4]

Storage:

- Store in a dry, cool, and well-ventilated place.[1][4]
- Keep the container tightly closed.[1][4]
- Store in a designated corrosives area.[1]

First-Aid Measures

Immediate medical attention is required for any exposure.[1][6]

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Skin Contact	Take off immediately all contaminated clothing. [1] Wash off immediately with soap and plenty of water.[1] Seek immediate medical attention.[1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing is difficult, give oxygen.[1] If not breathing, give artificial respiration.[1] Do not use mouth-to-mouth resuscitation.[6] Seek immediate medical attention.[1]
Ingestion	Rinse mouth.[1] Do NOT induce vomiting.[1] Call a physician or poison control center immediately.[1]

Spill Management

In the event of a spill, follow these steps to ensure safety and proper cleanup.

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the area.^[6] Ensure adequate ventilation.^[6]
- **Control Ignition Sources:** Eliminate all ignition sources such as sparks, open flames, and hot surfaces.^[6]
- **Contain the Spill:** Use an inert, non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.^[7]
- **Absorb and Collect:** Absorb the spilled material and place it into a suitable, labeled container for disposal.^[5]^[7]
- **Decontaminate:** Clean the spill area thoroughly.

Disposal Plan

Dispose of the contents and container in accordance with local, state, and federal regulations.^[1] This should be done through an approved waste disposal plant.^[1] Do not allow the chemical to enter drains or waterways.^[2]^[7]

Emergency Workflow: Chemical Spill Response

The following diagram outlines the logical steps for responding to a spill of **(S)-(1-Methylpiperidin-2-yl)methanol**.



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